Mastering Your Message: A Guide to Crafting a Compelling BMVC Poster

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For researchers and scientists in the fast-paced field of computer vision, presenting your work at the British Machine Vision Conference (**BMVC**) is a significant opportunity. A well-crafted poster is a powerful tool for disseminating your findings, fostering discussion, and building connections within the community. This guide provides a detailed protocol for preparing a high-impact poster that effectively communicates your research to the **BMVC** audience.
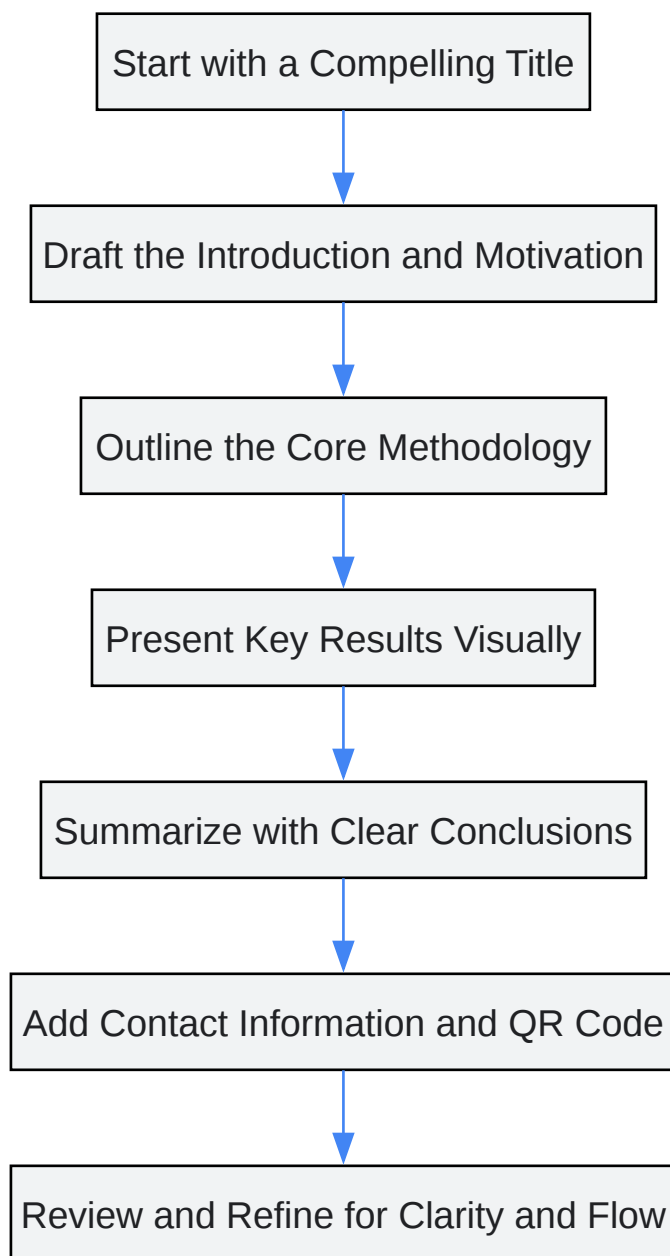
Poster Format and Specifications

All authors with accepted papers at **BMVC** will have the opportunity to present their work during poster sessions.[1] Adherence to the conference guidelines is the first step toward a successful presentation.

Specification	Requirement	Notes
Physical Poster Size	A0 (841 x 1188 mm)	Must be in portrait orientation to fit the provided poster boards.[1]
Electronic Poster (e-poster)	PDF format	The file should be a non-transparent PDF.[1]
E-poster Dimensions	At least 1000 x 600 pixels	Must maintain an A0 aspect ratio and be in portrait orientation.[1]
E-poster File Size	No larger than 3 MB	This ensures smooth handling and display in the conference proceedings.[1]
Template	No official template	Authors are encouraged to include the BMVC logo, which is available on the conference website.[1]
Printing	Bring your own poster	The conference will not have facilities for printing posters on-site.[1]

Structuring Your Poster for Maximum Impact

A successful poster is not a text-heavy research paper pinned to a board. Instead, it should be a visually engaging summary that sparks conversation. The layout should guide the viewer logically through your research story.

A recommended workflow for designing your poster is as follows:

```
┌─────────────────────────────┐
│  Start with a Compelling Title │
└─────────────────────────────┘
              │
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┌─────────────────────────────┐
│ Draft the Introduction and Motivation │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│  Outline the Core Methodology  │
└─────────────────────────────┘
              │
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┌─────────────────────────────┐
│  Present Key Results Visually  │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│ Summarize with Clear Conclusions │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│ Add Contact Information and QR Code │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│ Review and Refine for Clarity and Flow │
└─────────────────────────────┘
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A logical workflow for designing your poster.

Key Sections to Include:

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- Introduction/Motivation: Briefly state the problem you are addressing and why it is important. Use bullet points to highlight key challenges.

- Methods: Provide a high-level overview of your approach. Use diagrams and flowcharts to illustrate your methodology.

- Results: This should be the most prominent section of your poster. Emphasize visual evidence such as images, graphs, and charts.

- Conclusions: Summarize your key findings and their implications.

- References and Acknowledgements: Keep this section brief.

- Further Information: A QR code linking to your paper, project website, or code repository is highly recommended.[2]

Data Presentation: Clarity and Comparison

Quantitative data should be presented in a way that is easy to understand and compare. Tables are an effective tool for summarizing numerical results.

Table 1: Ablation Study of Model Components on the Pascal VOC Dataset

Model Configuration	Mean Average Precision (mAP)	Inference Time (ms)
Baseline	78.5	32
Baseline + Feature Pyramid Network	80.2	35
Baseline + Deformable Convolutions	81.1	40
Our Full Model	82.5	38

Table 2: Comparison with State-of-the-Art Methods on the COCO Dataset

Method	Backbone	AP	AP50	AP75
Faster R-CNN	ResNet-101	41.5	62.1	45.3
YOLOv4	CSPDarknet53	43.5	65.7	47.3
DETR	ResNet-50	42.0	62.4	44.2
Our Method	Swin-T	45.2	67.3	49.1

Experimental Protocols

Providing clear and concise experimental protocols is crucial for the reproducibility of your work. Below are examples of methodologies for key experiments in a hypothetical object detection project.

Protocol 1: Model Training

- Dataset Preprocessing:

    - Images from the COCO dataset were resized to a short edge of 800 pixels and a long edge of no more than 1333 pixels.

    - Standard data augmentation techniques were applied, including random horizontal flipping, color jittering, and random cropping.

- Model Initialization:

    - The backbone network (e.g., Swin Transformer) was initialized with weights pre-trained on the ImageNet-1K dataset.

    - Newly added layers were initialized using Xavier uniform initialization.

- Training Regimen:

    - The model was trained for 12 epochs using the AdamW optimizer with a learning rate of 1e-4 and a weight decay of 0.05.

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- A linear warmup was used for the first 500 iterations, followed by a cosine annealing schedule.

- Training was performed on 8 NVIDIA V100 GPUs with a batch size of 16.

Protocol 2: Model Evaluation

- Inference:

  - The trained model was evaluated on the COCO validation set.

  - Images were resized to the same dimensions as in the training phase, without data augmentation.

- Metrics Calculation:

  - The primary evaluation metric was Mean Average Precision (mAP) at an Intersection over Union (IoU) threshold of 0.5:0.95.

  - AP50 and AP75 were also reported for a more detailed comparison.

  - Inference speed was measured in milliseconds per image on a single V100 GPU.

A typical experimental workflow in a deep learning project can be visualized as follows:
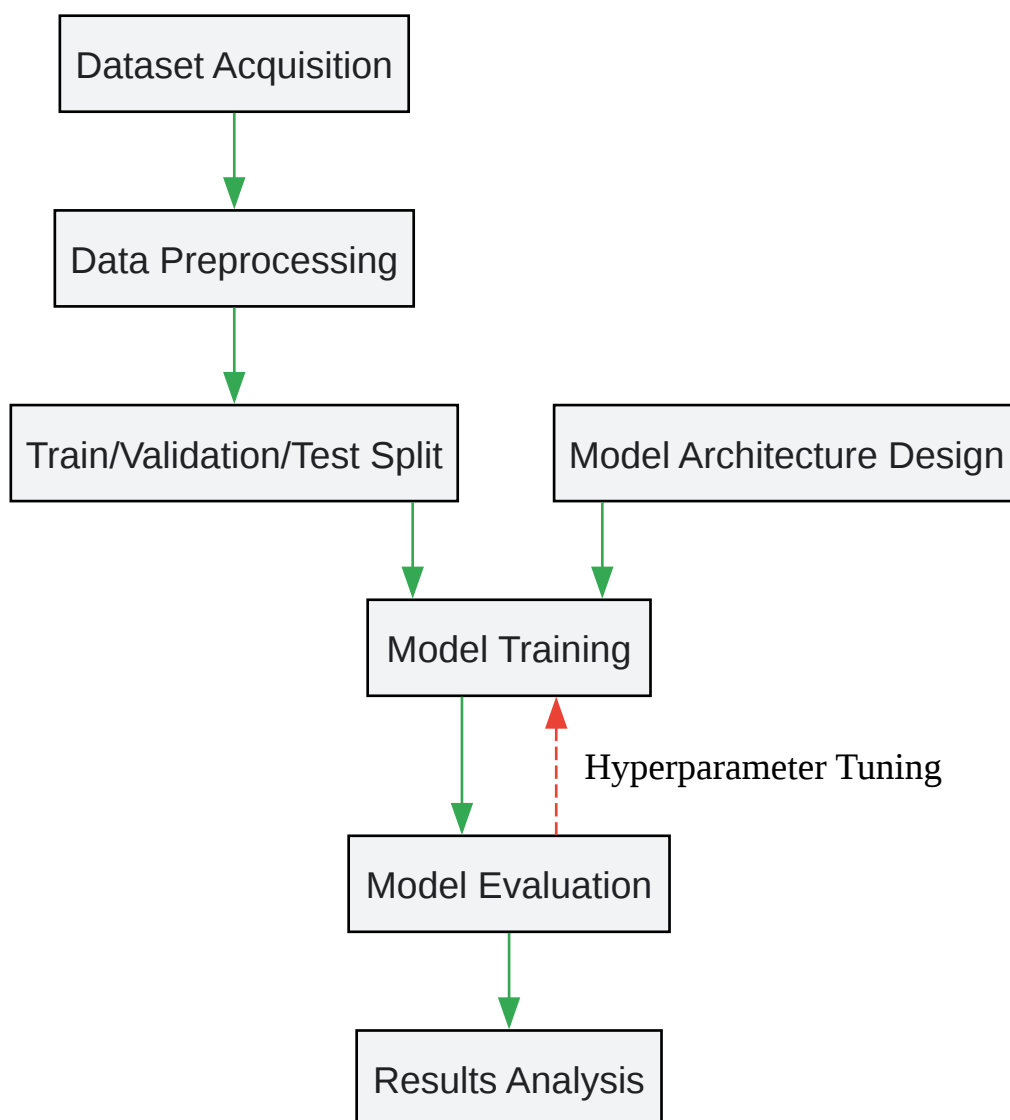
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A typical deep learning experimental workflow.

Design and Visual Principles

An effective poster is not only scientifically sound but also aesthetically pleasing. Adhering to good design principles will make your poster more approachable and easier to read.

- Readability: Ensure your poster is readable from a distance of about 2 meters.[2] Use large font sizes, especially for the title and section headings.

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- Visual Hierarchy: Use size, color, and placement to guide the viewer's attention to the most important information.

- White Space: Avoid cluttering your poster. Ample white space around text and figures improves readability.

- Color Palette: Use a consistent and professional color scheme. Ensure high contrast between text and background colors.

- Figures over Text: Whenever possible, use figures, charts, and diagrams to convey information. A picture is indeed worth a thousand words.[2]

By following these guidelines, you can create a poster that effectively communicates your research, engages your audience, and makes a lasting impression at **BMVC**.

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References

- 1. The 36th British Machine Vision Conference 2025: Presenting at BMVC [bmvc2025.bmva.org]

- 2. How to Design a Winning Research Poster | Artificial Intelligence Center | CTU Prague [aic.fel.cvut.cz]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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